

# pemetrexed disodium heptahydrate reconstitution and dilution method

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## Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

Cat. No.: S548871

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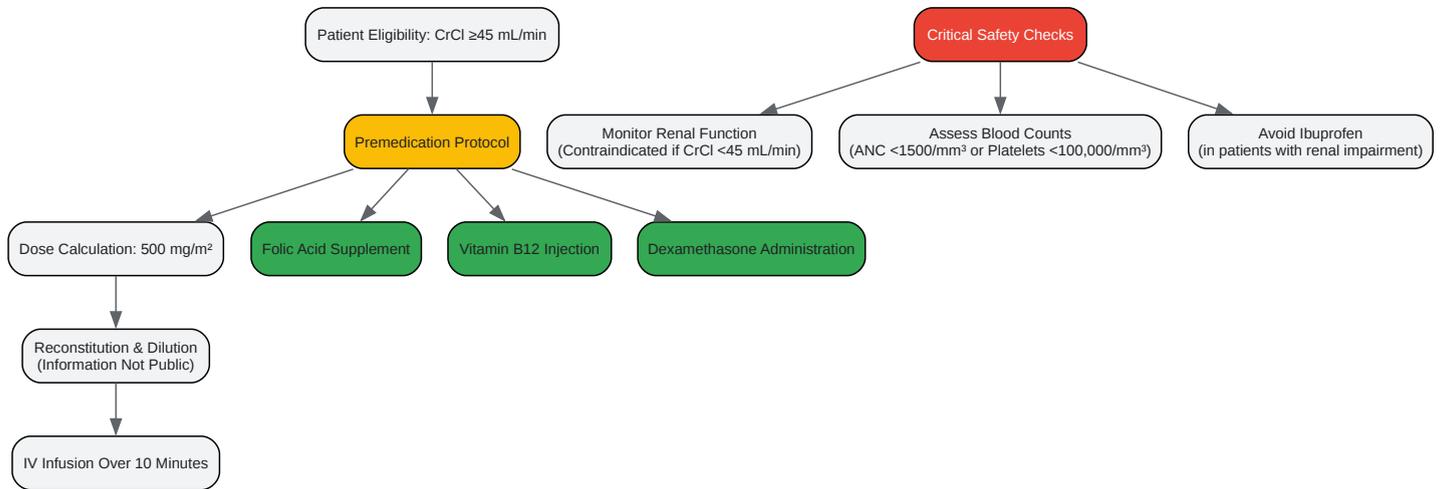
## Available Product Information

The table below summarizes the key specifications for Pemetrexed for Injection based on the prescribing information [1] [2].

Specification	Details
Dosage Form	Injection, powder, lyophilized, for solution [1] [2]
Available Strengths	100 mg, 500 mg, 750 mg, or 1 gram in a single-dose vial [1] [2]
Storage Condition	2-8°C (for the active pharmaceutical ingredient, pemetrexed disodium heptahydrate) [3]
Appearance	White to beige powder (for the active pharmaceutical ingredient) [3]
Solubility	Soluble in water at 30 mg/mL (for the active pharmaceutical ingredient) [3]

## Administration & Safety Overview

The following workflow outlines the general clinical administration procedure and critical safety requirements as per the full prescribing information [1] [2].



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The clinical administration of this drug requires strict adherence to the following premedication and safety rules to mitigate toxicity [1] [2]:

- **Vitamin Supplementation:** To reduce hematologic and gastrointestinal toxicity, patients must take **folic acid** (400-1000 mcg orally, daily) starting at least 7 days before the first dose, continuing until 21 days after the last dose. Additionally, **vitamin B12** (1 mg intramuscularly) must be administered 1 week prior to the first dose and every 3 cycles thereafter.
- **Corticosteroid Premedication: Dexamethasone** (4 mg orally twice daily) should be given the day before, the day of, and the day after pemetrexed administration to reduce the risk of skin rash.
- **Renal Function Monitoring:** Pemetrexed is **contraindicated** in patients with a creatinine clearance (CrCl) less than 45 mL/min due to the risk of severe and fatal renal failure. Dose adjustments are not provided for these patients.
- **Myelosuppression Risk:** The drug can cause severe bone marrow suppression. It must not be administered if the absolute neutrophil count (ANC) is less than 1500 cells/mm<sup>3</sup> or platelets are less

than 100,000 cells/mm<sup>3</sup>. Blood counts should be monitored closely.

- **Drug Interaction:** Concomitant use of **ibuprofen** with pemetrexed in patients with mild to moderate renal impairment (CrCl between 45 and 79 mL/min) increases the risk of pemetrexed toxicity. Ibuprofen should be avoided for 2 days before, the day of, and 2 days after pemetrexed administration in these patients.

## Information for Researchers

For researchers, the chemical and physical data for the compound **pemetrexed disodium heptahydrate** is as follows [3] [4]:

- **IUPAC Name:** Disodium (2S)-2-[[4-(2-{2-amino-4-oxo-1H,4H,7H-pyrrolo[2,3-d]pyrimidin-5-yl}ethyl)phenyl]formamido}pentanedioate heptahydrate
- **CAS Number:** 357166-29-1
- **Molecular Formula:** C<sub>20</sub>H<sub>33</sub>N<sub>5</sub>Na<sub>2</sub>O<sub>13</sub>
- **Average Molecular Weight:** 597.486 g/mol

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## References

1. : Package Insert / Prescribing Information Pemetrexed [drugs.com]
2. DailyMed - PEMETREXED - pemetrexed injection, powder... disodium [dailymed.nlm.nih.gov]
3. \_Anti-Cancer Series\_Senova... Pemetrexed Disodium Heptahydrate [senovatech.com]
4. Pemetrexed disodium heptahydrate [go.drugbank.com]

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